

N1-Benzylpropane-1,3-diamine CAS number and molecular weight

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Compound of Interest

Compound Name: N1-Benzylpropane-1,3-diamine

Cat. No.: B111822

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An In-depth Technical Guide to N1-Benzylpropane-1,3-diamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **N1-Benzylpropane-1,3-diamine**, a diamine compound with applications in chemical synthesis and potential relevance in drug discovery and material science.

Core Compound Identification

Below is a summary of the key identifiers for **N1-Benzylpropane-1,3-diamine**.

Identifier	Value	Source
CAS Number	13910-48-0	[1] [2]
Molecular Formula	C10H16N2	[1] [2]
Molecular Weight	164.25 g/mol	[1] [2]
IUPAC Name	N'-benzylpropane-1,3-diamine	[2]
Synonyms	3-(Benzylamino)propylamine, N-Benzyl-1,3-propanediamine	[2]

Physicochemical Properties

This table summarizes the key computed physicochemical properties of **N1-Benzylpropane-1,3-diamine**.

Property	Value	Source
Monoisotopic Mass	164.131348519 Da	[2]
Topological Polar Surface Area	38.1 Å ²	[2]
Complexity	104	[2]
LogP (calculated)	1.09	

Applications in Research and Development

N1-Benzylpropane-1,3-diamine serves as a versatile building block in organic synthesis. A notable application is its use as a ligand in the formation of metal complexes, particularly with platinum, which have been investigated for their potential as antineoplastic agents.[3] The structural backbone of this diamine is also found in derivatives that have been explored for other biological activities, such as algicidal agents.

A study on N1-benzyl-N3, N3-diethylpropane-1,3-diamine derivatives demonstrated algicidal activity against various harmful algal species. This suggests that the N-benzylpropane-1,3-diamine scaffold can be a starting point for developing compounds with specific biological activities.

Experimental Protocols

This protocol is adapted from a study on the synthesis of platinum complexes with N-benzyl-1,3-propanediamine derivatives as potential antineoplastic agents.[3]

Objective: To synthesize a platinum(II) complex using **N1-Benzylpropane-1,3-diamine** as a ligand.

Materials:

- **N1-Benzylpropane-1,3-diamine**

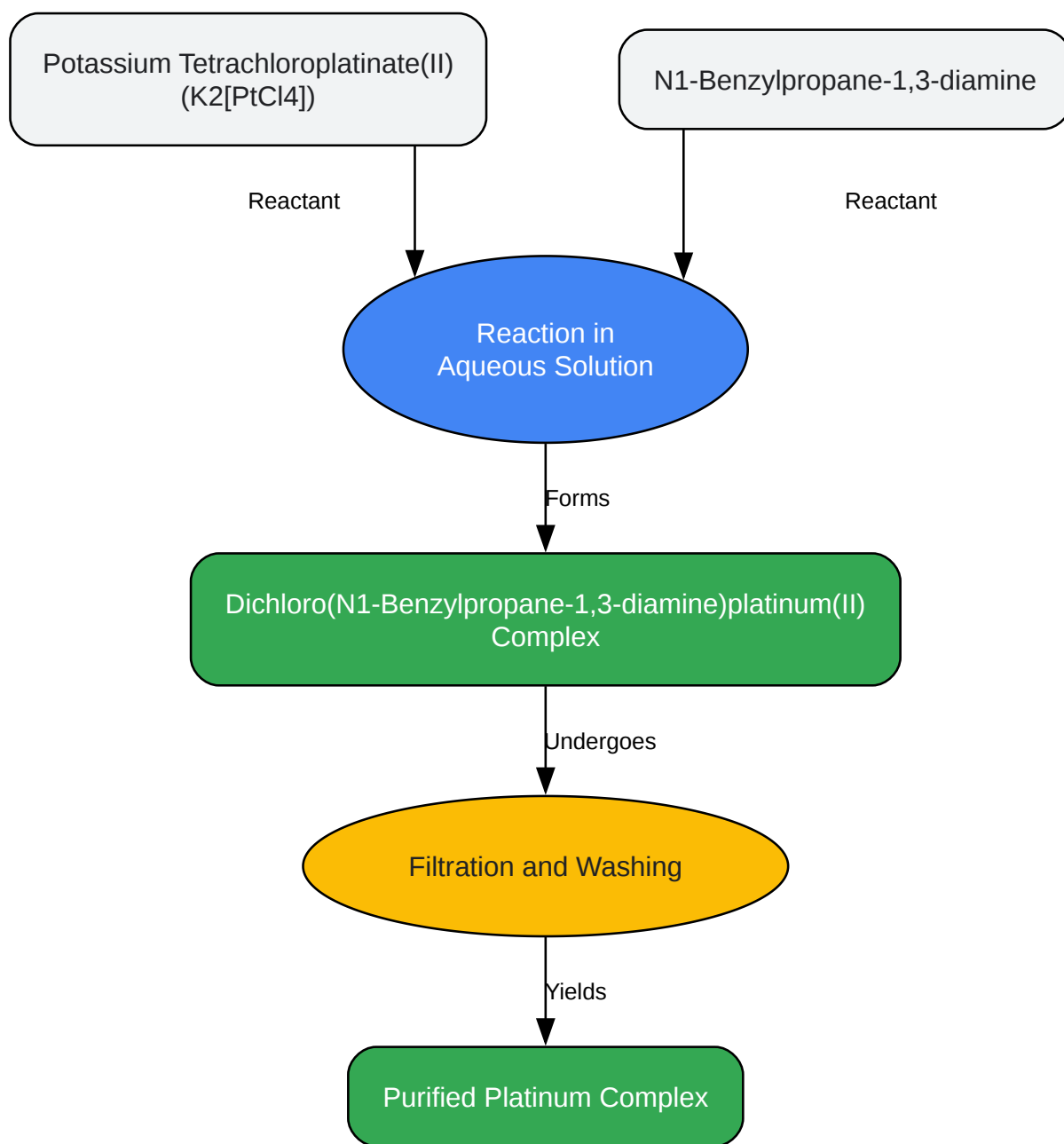
- Potassium tetrachloroplatinate(II) ($K_2[PtCl_4]$)
- Deionized water
- Reaction vessel
- Magnetic stirrer
- Filtration apparatus

Procedure:

- Dissolve a specific molar equivalent of **N1-Benzylpropane-1,3-diamine** in deionized water.
- In a separate vessel, dissolve one molar equivalent of $K_2[PtCl_4]$ in deionized water.
- Slowly add the **N1-Benzylpropane-1,3-diamine** solution to the $K_2[PtCl_4]$ solution while stirring continuously.
- Allow the reaction to proceed at room temperature for a specified period, monitoring for the formation of a precipitate.
- Collect the resulting solid product by filtration.
- Wash the product with deionized water to remove any unreacted starting materials and byproducts.
- Dry the final platinum complex under vacuum.
- Characterize the product using appropriate analytical techniques such as NMR spectroscopy and elemental analysis.

Logical Workflow and Synthesis Diagrams

The following diagram illustrates the synthetic pathway for a platinum(II) complex using **N1-Benzylpropane-1,3-diamine** as a bidentate ligand.



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Caption: Synthetic workflow for a platinum(II) complex.

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References

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